

# A Technical Guide to the Physical Properties of Niobium Pentaethoxide

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Niobium(V) ethoxide, also known as niobium pentaethoxide, is a metalorganic compound with significant applications in materials science, catalysis, and electronics.[1][2] Its utility as a precursor, particularly in the sol-gel synthesis of niobium oxides and for creating thin films via chemical vapor deposition (CVD) and atomic layer deposition (ALD), is rooted in its distinct physical properties.[3] This guide provides an in-depth overview of these core physical characteristics, experimental methodologies for their determination, and a logical framework for understanding their interrelationships.

## **Core Physical and Chemical Properties**

Niobium pentaethoxide is a colorless to yellow, moisture-sensitive liquid at room temperature. [1][4][5] It is known to dimerize in solution, forming Nb<sub>2</sub>(OC<sub>2</sub>H<sub>5</sub>)<sub>10</sub> molecules, where each niobium center is octahedrally coordinated with ethoxide ligands.[4] This dimeric structure, more comprehensively represented as [(EtO)<sub>4</sub>Nb( $\mu$ -OEt)]<sub>2</sub>, features two niobium atoms sharing a common edge through two bridging ethoxide ligands.[4] The compound is miscible with some organic solvents but readily hydrolyzes in the presence of water to form niobium oxides.[4]

## Data Presentation: Physical Properties of Niobium Pentaethoxide

The following table summarizes the key quantitative physical properties of Niobium(V) ethoxide.



Property	Value
Chemical Formula	C10H25NbO5 (monomer) / Nb2(OC2H5)10 (dimer)
Molecular Weight	318.21 g/mol (monomer)
Appearance	Colorless to yellow/gold liquid
Melting Point	5-6 °C (41-43 °F; 278-279 K)
Boiling Point	142 °C at 0.1 mmHg
Density	1.268 g/mL at 25 °C
Refractive Index	n20/D 1.516
Flash Point	36 °C (96.8 °F) - closed cup
Decomposition Temp.	Begins above 325-350 °C

[Citations: 1, 2, 3, 8, 11, 19]

## **Experimental Protocols**

Due to the air- and moisture-sensitive nature of niobium pentaethoxide, its physical properties must be determined using specialized techniques that prevent exposure to the atmosphere.[2] [6]

### **General Protocol for Handling**

All manipulations should be performed under an inert atmosphere (e.g., dry nitrogen or argon) using standard Schlenk line or glovebox techniques.[7][8] Solvents must be rigorously dried, and glassware should be oven- or flame-dried before use. Air-sensitive liquids like niobium pentaethoxide are typically transferred using gas-tight syringes or cannulas.[6][7]

### **Determination of Melting Point**

The melting point of niobium pentaethoxide can be determined using the capillary method with a modern melting point apparatus.



- Sample Preparation: Under an inert atmosphere, a small amount of liquid niobium pentaethoxide is introduced into a glass capillary tube. The tube is then flame-sealed to prevent hydrolysis from atmospheric moisture during the measurement.[9]
- Measurement: The sealed capillary is placed into the heating block of a melting point apparatus.
- Heating and Observation: The sample is heated at a controlled rate (e.g., 1-2 °C/min). The temperature range is recorded from the point at which the first droplet of liquid appears to when the entire solid has melted into a clear liquid.[10]

## **Determination of Boiling Point Under Vacuum**

The boiling point is measured under reduced pressure to prevent decomposition, which occurs at higher temperatures.[3]

- Apparatus Setup: A vacuum distillation apparatus is assembled and connected to a vacuum pump and a manometer to measure the pressure.[11]
- Measurement: A sample of niobium pentaethoxide is placed in the distillation flask. The system is evacuated to a stable, low pressure (e.g., 0.1 mmHg).
- Heating: The flask is heated slowly. The temperature of the vapor and the corresponding
  pressure are recorded when the liquid boils and condensate is observed.[12] The ClausiusClapeyron equation can be used to correlate boiling points at different pressures.[13]

### **Determination of Density**

The density of liquid niobium pentaethoxide is typically measured using a pycnometer or a digital density meter.

- Pycnometer Method (ASTM D1475):
  - Under an inert atmosphere, a pycnometer (a glass flask with a precise, known volume) is weighed empty.[14][15]
  - It is then filled with niobium pentaethoxide, taking care to avoid gas bubbles.



- The filled pycnometer is brought to a constant temperature (e.g., 25 °C) in a water bath.
- The filled pycnometer is weighed again. The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.[14]
- Oscillating U-tube Method (ASTM D4052):
  - A digital density meter is used, which measures the change in the oscillation frequency of a U-shaped tube when filled with the sample.[16][17]
  - The sample is injected into the instrument's measurement cell under an inert atmosphere.
     The instrument automatically calculates and displays the density at the measurement temperature.[16]

#### **Determination of Refractive Index**

The refractive index is measured using a refractometer, ensuring the sample is protected from air.

- Apparatus: A digital Abbe refractometer is commonly used.
- Measurement: A few drops of niobium pentaethoxide are placed on the clean, dry prism of the refractometer. The measurement must be done quickly to minimize atmospheric exposure, or by using a flow cell under an inert atmosphere.
- Reading: The refractive index is read directly from the instrument's scale or digital display at
  a specified temperature (e.g., 20 °C) and wavelength (typically the sodium D-line, 589 nm).
   [18]

# **Key Application Protocol: Sol-Gel Synthesis of Niobium Pentoxide (Nb₂O₅)**

Niobium pentaethoxide is a primary precursor for synthesizing niobium pentoxide nanoparticles via the sol-gel method.[19][20][21]

 Precursor Solution: Niobium(V) ethoxide is dissolved in a dry solvent, such as absolute ethanol, under vigorous stirring and an inert atmosphere.[5][20]

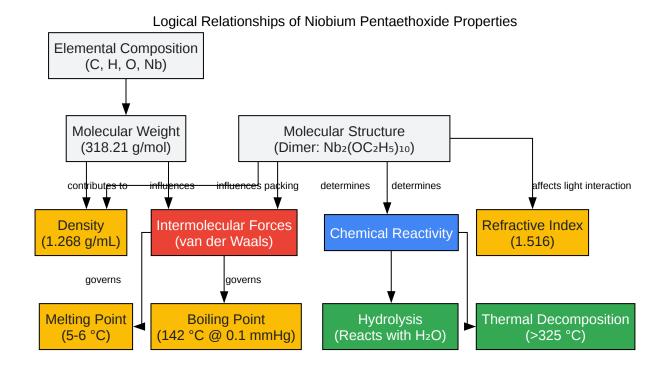


- Hydrolysis: A hydrolyzing agent, typically a mixture of water and ethanol, or an ammonia solution, is added dropwise to the precursor solution.[5][20] This initiates the hydrolysis and condensation reactions, leading to the formation of a colloidal suspension (sol).
- Gelation: With continued stirring, the sol gradually transforms into a semi-rigid, threedimensional network, known as a gel.
- Aging and Drying: The gel is aged for a period to strengthen the network and then dried at a
  moderate temperature (e.g., 60-160 °C) to remove the solvent and byproducts, resulting in
  an amorphous powder (xerogel).[20]
- Calcination: The dried powder is heat-treated (calcined) at elevated temperatures (e.g., 500-750 °C) to remove residual organic matter and induce crystallization, yielding the final niobium pentoxide (Nb<sub>2</sub>O<sub>5</sub>) nanomaterial.[5][21]

## **Visualization of Property Relationships**

The physical properties of niobium pentaethoxide are logically interconnected, stemming from its underlying molecular structure and composition.

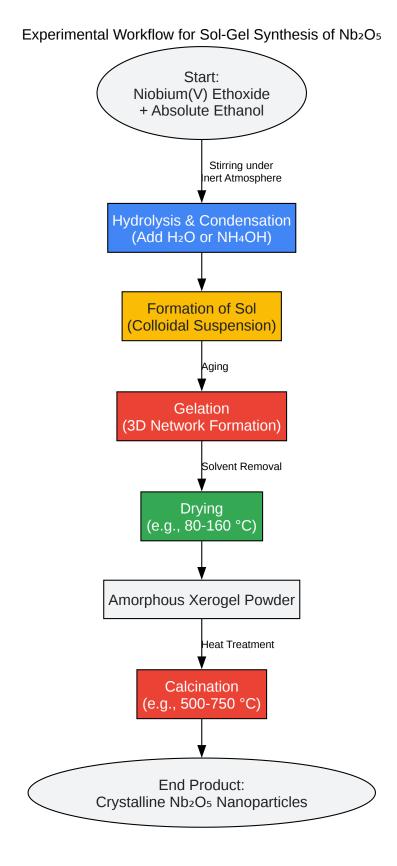




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Caption: Interrelation of Niobium Pentaethoxide's molecular and physical properties.





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Caption: Workflow for synthesizing Nb<sub>2</sub>O<sub>5</sub> nanoparticles from Niobium Pentaethoxide.



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